

Preparation of STL1267 Stock Solution in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: STL1267

Cat. No.: B10854985

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **STL1267**, a potent REV-ERB agonist, using dimethyl sulfoxide (DMSO) as a solvent. Adherence to these guidelines is crucial for ensuring the integrity of the compound and the safety of laboratory personnel.

Introduction

STL1267 is a small molecule agonist of the nuclear receptor REV-ERB α with a reported K_i value of 0.16 μ M.^{[1][2]} It is a valuable tool for studying the role of REV-ERB in circadian rhythms and metabolism. Due to its hydrophobic nature, **STL1267** is typically dissolved in an organic solvent, such as DMSO, to prepare a concentrated stock solution for use in in vitro and in vivo experiments. Proper preparation and storage of this stock solution are critical for obtaining accurate and reproducible results.

Materials and Equipment

Reagents

- **STL1267** powder (purity >99%)
- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO), molecular biology grade

Equipment

- Analytical balance
- Fume hood
- Vortex mixer
- Sonicator (optional, but recommended)
- Sterile, amber or foil-wrapped microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): Butyl rubber gloves, safety goggles, lab coat

Quantitative Data Summary

The following tables provide key quantitative information for **STL1267** and recommended volumes for preparing stock solutions.

Table 1: Properties of **STL1267**

Property	Value	Reference
Molecular Weight	322.75 g/mol	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	25 mg/mL (77.46 mM)	[1][2]

Table 2: Preparation of **STL1267** Stock Solutions

Desired Concentration	Mass of STL1267 for 1 mL of DMSO	Molar Concentration
10 mM	3.23 mg	10 mM
20 mM	6.46 mg	20 mM
50 mM	16.14 mg	50 mM

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **STL1267** in DMSO. The procedure can be scaled accordingly for different desired concentrations.

Safety Precautions

- **DMSO Handling:** DMSO is a combustible liquid that can readily penetrate the skin, potentially carrying dissolved substances with it.[3][4] Always handle DMSO in a fume hood while wearing appropriate PPE, including butyl gloves, a lab coat, and safety goggles.[3][5][6] Avoid contact with skin and eyes.[6] Keep away from heat and open flames.[4][7]
- **STL1267 Handling:** The toxicological properties of **STL1267** may not be fully characterized. Standard laboratory precautions for handling chemical compounds should be followed.

Stock Solution Preparation

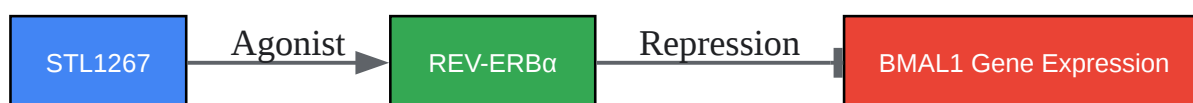
- **Equilibration:** Allow the **STL1267** powder and DMSO to equilibrate to room temperature before opening to prevent moisture condensation. As DMSO is hygroscopic, using a fresh, unopened bottle is recommended for optimal solubility.[1]
- **Weighing:** In a fume hood, accurately weigh 3.23 mg of **STL1267** powder and transfer it to a sterile, amber microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **STL1267** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (Optional but Recommended):** If the compound does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath sonicator.[1] This can aid in the dissolution of less soluble compounds.
- **Visual Inspection:** Visually inspect the solution to ensure that all the solid has completely dissolved and the solution is clear.

Aliquoting and Storage

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile, amber microcentrifuge tubes.[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the known signaling pathway of **STL1267** and the experimental workflow for preparing the stock solution.



[Click to download full resolution via product page](#)

Caption: **STL1267** acts as an agonist for REV-ERB α , leading to the repression of BMAL1 gene expression.

Caption: Workflow for the preparation and storage of **STL1267** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. abmole.com [abmole.com]
- 3. uwaterloo.ca [uwaterloo.ca]
- 4. greenfield.com [greenfield.com]
- 5. depts.washington.edu [depts.washington.edu]

- 6. marquette.edu [marquette.edu]
- 7. louisville.edu [louisville.edu]
- To cite this document: BenchChem. [Preparation of STL1267 Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854985#preparing-stl1267-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com